

Technical Support Center: 2,6,6-Trimethylcyclohexa-2,4-dienone

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Compound of Interest		
Compound Name:	2,6,6-Trimethylcyclohexa-2,4-	
	dienone	
Cat. No.:	B077305	Get Quote

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **2,6,6-trimethylcyclohexa-2,4-dienone** (CAS No. 13487-30-4). Below you will find troubleshooting guides and frequently asked questions (FAQs) to ensure safe and effective handling and storage of this compound in your experiments.

Properties of 2,6,6-Trimethylcyclohexa-2,4-dienone

A summary of the key physical and chemical properties is provided in the table below for easy reference.

Property	Value	
Molecular Formula	C ₉ H ₁₂ O	
Molecular Weight	136.19 g/mol [1]	
CAS Number	13487-30-4[1]	
Appearance	Not specified in available data[1]	
LogP	2.11[1]	

Frequently Asked Questions (FAQs)



Q1: What is the proper way to store 2,6,6-trimethylcyclohexa-2,4-dienone?

A1: Store the compound in a tightly closed container in a cool, dry place. It is important to keep it away from sources of ignition.

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

A2: Always wear appropriate protective gloves, clothing, and eye/face protection to prevent skin and eye contact. A NIOSH or European Standard EN 149 approved respirator should be used when necessary to avoid breathing dust, vapor, mist, or gas.

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, wash the affected area with plenty of water. If on skin, wash with plenty of water. If skin irritation or a rash occurs, seek medical advice/attention. For eye contact, rinse immediately with plenty of water.

Q4: How should I handle a spill of **2,6,6-trimethylcyclohexa-2,4-dienone**?

A4: For small spills, absorb the material with an inert substance like dry sand or earth and place it into a chemical waste container. Then, vacuum or sweep up the material and place it into a suitable disposal container.

Q5: What are the known incompatibilities of this compound?

A5: **2,6,6-trimethylcyclohexa-2,4-dienone** is incompatible with strong oxidizing agents.

Troubleshooting Guide

Issue: The compound exists as a dimer at room temperature.

- Explanation: 2,6,6-trimethylcyclohexa-2,4-dienone has a tendency to dimerize at room temperature.[1] To obtain the pure monomeric form for your experiments, thermal decomposition of the dimer is required.[1]
- Solution: The purification process involves the thermal decomposition of the dimer to yield the monomer.[1] While a specific detailed protocol is not readily available in the searched literature, this process generally involves carefully heating the dimer to induce the retro-



Diels-Alder reaction that liberates the monomer. The progress of the decomposition can be monitored by analytical techniques such as HPLC.

Issue: Unexpected experimental results.

- Possible Cause 1: Presence of the dimer. The presence of the dimer in your reaction mixture
 can lead to unexpected results as its reactivity will differ from the monomer.
 - Troubleshooting Step: Ensure you have fully converted the dimer to the monomer before starting your experiment. You can verify this using analytical methods like HPLC.
- Possible Cause 2: Degradation of the compound. Like many organic compounds, 2,6,6-trimethylcyclohexa-2,4-dienone may be susceptible to degradation under certain conditions (e.g., exposure to strong oxidizing agents, high temperatures for extended periods).
 - Troubleshooting Step: Review your experimental conditions. Ensure that the temperature and chemical environment are compatible with the stability of the compound.

Experimental Protocols

Analysis of **2,6,6-Trimethylcyclohexa-2,4-dienone** by HPLC

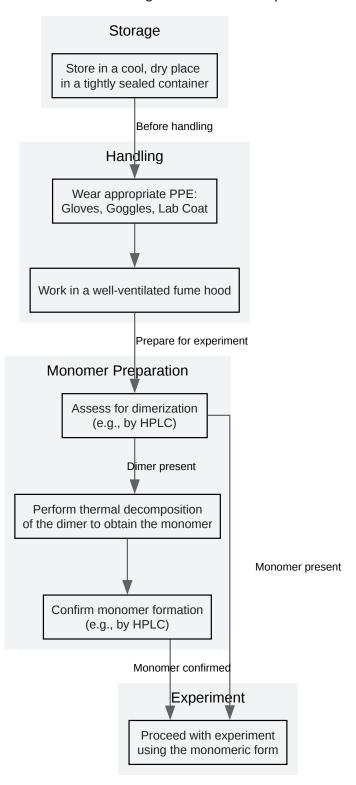
A reverse-phase HPLC method can be used for the analysis of **2,6,6-trimethylcyclohexa-2,4-dienone**.[1]

- Column: Newcrom R1[1]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[1] For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.[1]
- Note: This method is scalable and can be adapted for preparative separation to isolate impurities.[1]

Visualizations



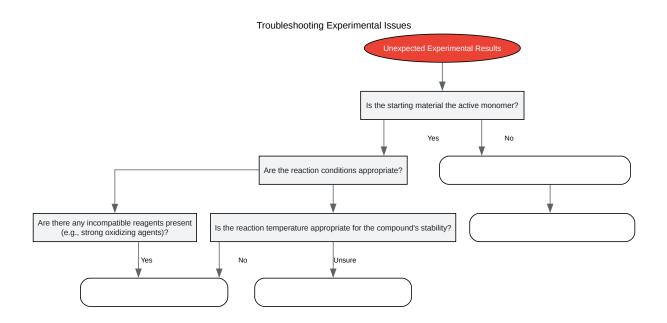
Workflow for Handling and Monomer Preparation



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Caption: Workflow for the safe handling and preparation of monomeric **2,6,6-trimethylcyclohexa-2,4-dienone**.



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Caption: A decision tree for troubleshooting unexpected results in experiments involving **2,6,6-trimethylcyclohexa-2,4-dienone**.

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References



- 1. 2,6,6-Trimethylcyclohexa-2,4-dienone | SIELC Technologies [sielc.com]
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